

# Navigating the Safety Landscape of Nanofin and Nanomaterials

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Nanofin*

Cat. No.: *B1222252*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling "**Nanofin**," a term that appears to refer to the chemical compound 2,6-Dimethylpiperidine, and also addresses the broader, critical topic of safely managing engineered nanomaterials.

Recent inquiries regarding "**Nanofin**" have highlighted a potential misunderstanding of its nature. Safety data sheets (SDS) identify **Nanofin** as a synonym for 2,6-Lupetidine or 2,6-Dimethylpiperidine, a chemical compound with the formula  $C_7H_{15}N$ .<sup>[1][2][3]</sup> It is crucial to note that this substance is not classified as a hazardous material.<sup>[1]</sup> However, the query for "**Nanofin**" often stems from an interest in the safety protocols for nanomaterials. This guide will therefore first detail the specific handling procedures for the chemical 2,6-Dimethylpiperidine and then provide comprehensive guidance on the safe management of engineered nanomaterials, a subject of significant importance in modern research and development.

## Understanding Nanofin (2,6-Dimethylpiperidine)

**Nanofin**, or 2,6-Dimethylpiperidine, is a clear, colorless to slightly yellow liquid.<sup>[2]</sup> While not classified as a hazardous substance, standard laboratory safety practices should always be observed.

## Properties of Nanofin (2,6-Dimethylpiperidine)

Property	Value
Synonyms	Nanofin, 2,6-Lupetidine, 2,6-Dimethylpiperidine
CAS Number	504-03-0
Molecular Formula	C7H15N
Molecular Weight	113.2 g/mol
Appearance	Clear Colorless To Slightly Yellow Liquid
Purity	97.38% - 99.818%

Source: CymitQuimica, GlpBio

## Handling and Personal Protective Equipment (PPE)

Even though **Nanofin** is not considered hazardous, adherence to good laboratory practice is essential.

- Ventilation: Use only in areas with appropriate exhaust ventilation.
- Eye Protection: Wear safety glasses with side shields.
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).
- Skin Protection: Wear a laboratory coat.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move the person into fresh air.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.

## Disposal

Dispose of contents and container in accordance with local, regional, national, and international regulations. Keep the product away from drains, water courses, or the soil.

## A Guide to Safely Handling Engineered Nanomaterials

Engineered nanomaterials (ENMs) are materials with at least one dimension between 1 and 100 nanometers. Their novel properties require specific safety considerations due to the potential for increased biological reactivity compared to their larger counterparts.

## Recommended Exposure Limits for Selected Nanomaterials

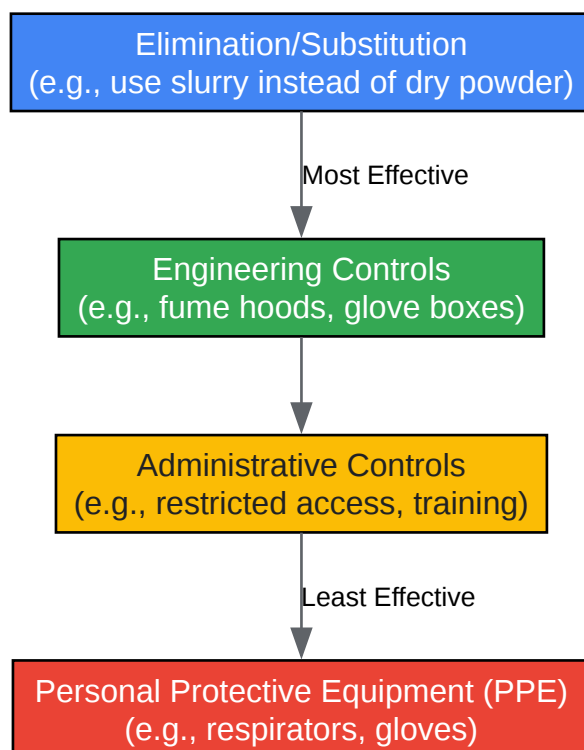
Currently, few occupational exposure limits (OELs) exist specifically for nanomaterials. However, some recommendations have been established.

Nanomaterial	Recommended Exposure Limit (REL)	Averaging Time
Carbon Nanotubes and Nanofibers	1 µg/m <sup>3</sup> (elemental carbon)	8-hour Time-Weighted Average
Titanium Dioxide (nanoscale)	0.3 mg/m <sup>3</sup>	8-hour Time-Weighted Average

Source: NIOSH

## Hierarchy of Controls for Nanomaterial Safety

A precautionary approach, following the hierarchy of controls, is recommended to minimize exposure.



[Click to download full resolution via product page](#)

Hierarchy of controls for nanomaterial exposure.

## Personal Protective Equipment (PPE) for Nanomaterials

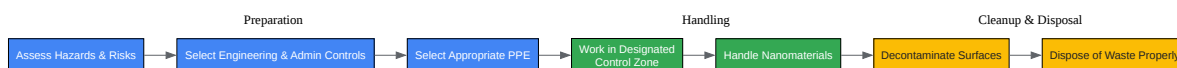
When engineering and administrative controls are not sufficient, PPE is the last line of defense.

- Respiratory Protection: NIOSH-certified respirators with N95, P95, or P100 filters are recommended. For higher-risk scenarios, powered air-purifying respirators (PAPRs) may be necessary.
- Eye Protection: Tight-fitting, non-vented safety goggles are recommended to protect against airborne particles.
- Skin Protection:
  - Gloves: Use disposable, high-quality polymer gloves such as nitrile or neoprene. Double-gloving is recommended, especially for materials of high concern.

- Clothing: Wear a lab coat or coveralls made from low-linting, non-woven fabrics like polyethylene. Avoid woven fabrics like cotton that can trap nanoparticles.
- Footwear: Closed-toe shoes made of a low-permeability material and disposable shoe covers should be worn.

## Experimental Workflow for Handling Nanomaterials

The following diagram outlines a general workflow for safely handling engineered nanomaterials in a laboratory setting.



[Click to download full resolution via product page](#)

General workflow for handling engineered nanomaterials.

## Disposal of Nanomaterial Waste

Nanomaterial waste should be handled as hazardous waste unless characterized otherwise. It should be collected in sealed, clearly labeled containers. Consult your institution's environmental health and safety (EHS) office for specific disposal protocols.

By understanding the specific properties of the chemicals you are working with and adhering to rigorous safety protocols for novel materials like ENMs, you can ensure a safe and productive research environment.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. file.glpbio.com [file.glpbio.com]
- 2. Nanofin | CymitQuimica [cymitquimica.com]
- 3. 2,6-Dimethylpiperidine - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Navigating the Safety Landscape of Nanofin and Nanomaterials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222252#personal-protective-equipment-for-handling-nanofin]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)